

Personal protective equipment for handling AB-CHMINACA metabolite M4-D4

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Compound of Interest

Compound Name: AB-CHMINACA metabolite M4-D4

Cat. No.: B15598928

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Essential Safety and Handling Guide for AB-CHMINACA Metabolite M4-D4

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal protocols for the analytical reference material **AB-CHMINACA metabolite M4-D4**. Due to its classification as a synthetic cannabinoid and its toxic properties, stringent adherence to these procedures is imperative to ensure personnel safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

AB-CHMINACA metabolite M4-D4 is a deuterated analog of a synthetic cannabinoid metabolite. The non-deuterated form and related compounds are known to be potent and toxic. The Safety Data Sheet (SDS) for the certified reference material (CRM) solution in acetonitrile indicates the following primary hazards:

- **High Flammability:** Solutions are highly flammable.
- **Acute Toxicity:** Toxic if swallowed, in contact with skin, or if inhaled.
- **Organ Damage:** Causes damage to the central nervous system and visual organs.

A comprehensive personal protective equipment (PPE) strategy is the primary defense against accidental exposure. The following table outlines the minimum required PPE for handling **AB-CHMINACA metabolite M4-D4**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves. The inner glove should be tucked under the lab coat cuff, and the outer glove should overlap the cuff.	Provides a robust barrier against dermal absorption. Double-gloving is a best practice for handling potent compounds to mitigate risks from a single glove failure.
Body Protection	Flame-resistant lab coat, fully buttoned with tight cuffs.	Protects skin and personal clothing from splashes of the flammable solution and contact with the toxic compound.
Eye and Face Protection	Chemical splash goggles are mandatory. A full-face shield should be worn over the goggles when there is a significant risk of splashing (e.g., handling larger volumes, preparing solutions).	Protects the eyes and face from splashes and aerosols.
Respiratory Protection	A NIOSH-approved respirator is required when handling the neat solid compound or when there is a potential for aerosolization. The specific cartridge should be appropriate for organic vapors and fine particulates.	Prevents inhalation of the toxic compound.

Physicochemical and Safety Data

The following table summarizes key quantitative data for AB-CHMINACA metabolite M4 and its deuterated analog.

Property	AB-CHMINACA metabolite M4-D4	AB-CHMINACA metabolite M4
CAS Number	2703812-37-5	1271630-11-5
Molecular Formula	C ₁₅ H ₁₄ D ₄ N ₂ O ₂	C ₁₅ H ₁₈ N ₂ O ₂
Molecular Weight	262.34 g/mol	258.3 g/mol
Formulation	Neat solid or solution in acetonitrile (100 µg/mL)	Crystalline solid
Storage Temperature	-20°C	-20°C
Solubility	No data available	DMF: 50 mg/mL, DMSO: 30 mg/mL, Ethanol: 30 mg/mL, DMF:PBS (pH 7.2) (1:1): 0.5 mg/mL[1]
Flash Point (for solution in Acetonitrile)	6 °C (42.8 °F)	Not Applicable
Hazard Classifications	Flammable Liquid, Acute Toxicity (Oral, Dermal, Inhalation), Eye Irritant	Not fully characterized, handle as toxic

Experimental Protocol: Safe Handling and Use

The following step-by-step protocol is designed to minimize exposure risk during routine laboratory operations.

3.1. Preparation and Pre-Handling

- Designated Area: All work with **AB-CHMINACA metabolite M4-D4** must be conducted in a designated area, such as a chemical fume hood, to control airborne contaminants.

- **Gather Materials:** Assemble all necessary equipment, including PPE, spill kit, and waste containers, before handling the compound.
- **PPE Donning:** Put on all required PPE as specified in the table above.
- **Spill Kit:** Ensure a spill kit containing absorbent material (e.g., sand, diatomite), and appropriate cleaning agents is readily accessible.

3.2. Handling and Weighing (Neat Solid)

- **Controlled Environment:** If working with the neat solid, perform all manipulations within a certified chemical fume hood or a glove box.
- **Static Control:** Use anti-static tools and equipment to prevent the ignition of flammable solvent vapors that may be present.
- **Weighing:** If weighing the solid, use a tared, sealed container. Handle the container with forceps to avoid direct contact.
- **Solution Preparation:** If preparing a solution, add the solvent to the container with the weighed solid slowly to avoid splashing.

3.3. Handling the Solution

- **Sealed Containers:** Keep the container with the **AB-CHMINACA metabolite M4-D4** solution tightly sealed when not in use.
- **Avoid Aerosols:** Prevent the formation of aerosols. When transferring the solution, use a pipette or syringe and dispense the liquid slowly against the inner wall of the receiving container.
- **Temperature Control:** Allow the solution to equilibrate to room temperature before opening to prevent moisture condensation.

3.4. Post-Handling

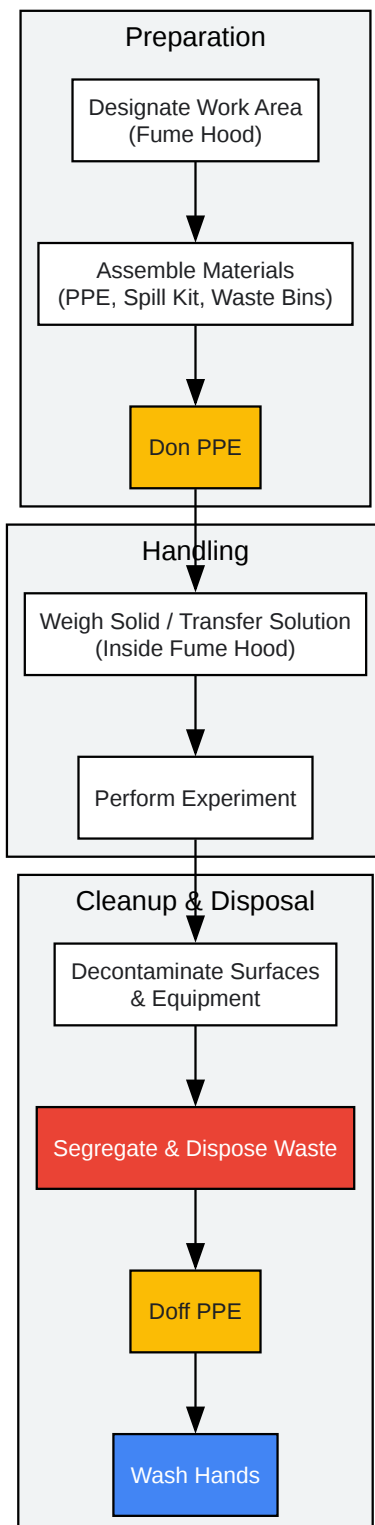
- **Decontamination:** Thoroughly decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate solvent (e.g., ethanol), followed

by a cleaning agent.

- PPE Doffing: Remove PPE in the correct order to avoid cross-contamination. Remove the outer gloves first, followed by the lab coat, face shield, goggles, and inner gloves.
- Hand Washing: Wash hands thoroughly with soap and water after removing all PPE.

Safe Handling Workflow

Safe Handling Workflow for AB-CHMINACA Metabolite M4-D4

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Caption: A flowchart illustrating the key steps for the safe handling of **AB-CHMINACA metabolite M4-D4**.

Operational and Disposal Plans

4.1. Spill Response

- Evacuate: In case of a significant spill, evacuate all non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert, non-combustible absorbent material to contain the spill.
- Clean: Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly.

4.2. Waste Disposal

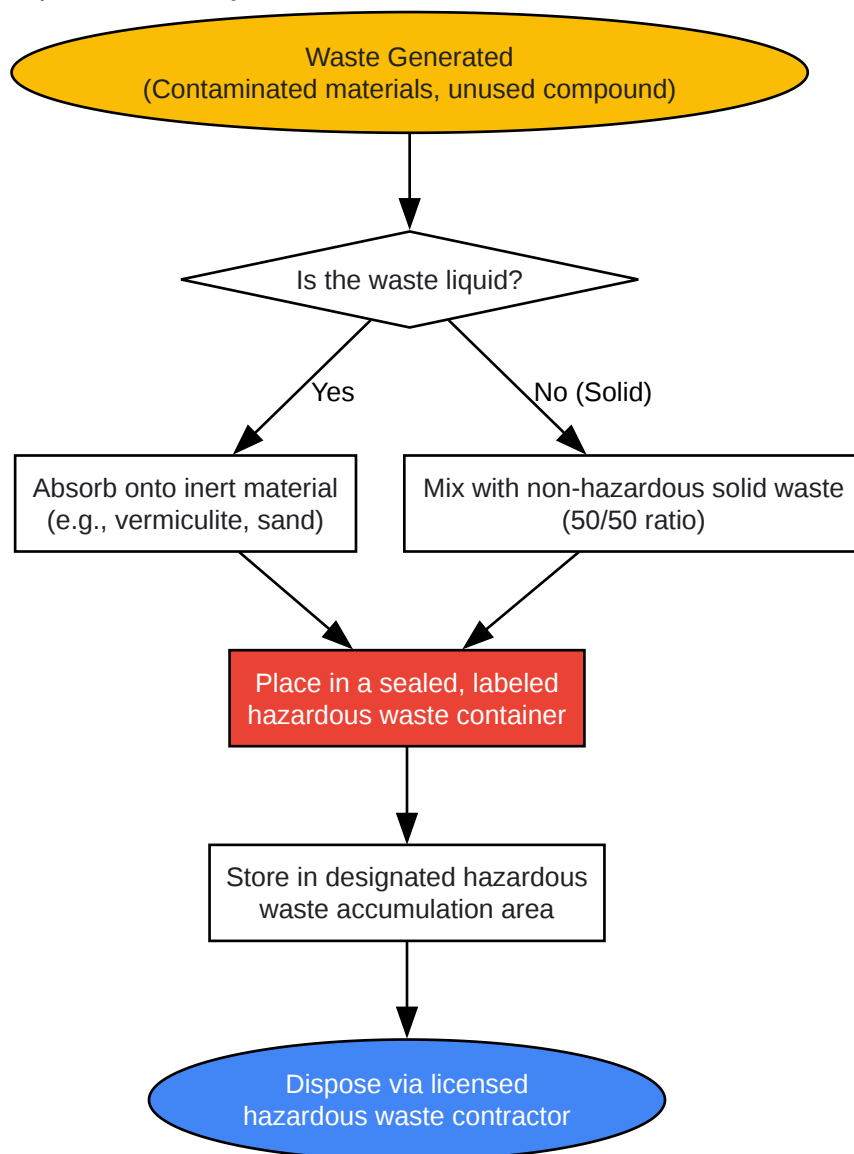
All waste materials contaminated with **AB-CHMINACA metabolite M4-D4** must be treated as hazardous waste.

- Segregation: Keep all waste streams separate. Do not mix with other laboratory waste unless it is part of the deactivation process.
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the chemical name "**AB-CHMINACA metabolite M4-D4**".
- "Unusable and Unrecognizable" Principle: For disposal, the compound must be rendered unusable and unrecognizable. This can be achieved by mixing it with an inert material.
 - Solid Waste: Mix the solid compound with at least an equal volume of other non-hazardous waste material (e.g., sand, cat litter).
 - Liquid Waste: Absorb liquid waste containing the compound onto an inert material.

- Final Disposal: The sealed and labeled hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company. Adhere to all federal, state, and local regulations.

Disposal Decision Pathway

Disposal Pathway for AB-CHMINACA Metabolite M4-D4 Waste



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Caption: A decision-making flowchart for the proper disposal of waste contaminated with **AB-CHMINACA metabolite M4-D4**.

By implementing these safety and handling procedures, researchers can minimize the risks associated with **AB-CHMINACA metabolite M4-D4** and ensure a safe and compliant laboratory environment. Always consult your institution's specific safety protocols and EHS department for any additional requirements.

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References

- 1. caymanchem.com [caymanchem.com]
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